Application Notes and Protocols for Pebulate Use in Sugar Beet Field Studies

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Compound of Interest		
Compound Name:	Pebulate	
Cat. No.:	B075496	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of field study data on the performance of **Pebulate** herbicide for weed control in sugar beets. Detailed experimental protocols for conducting similar field trials are also included, along with a visualization of the herbicide's mechanism of action.

Application and Efficacy of **Pebulate**

Pebulate, often known by its trade names Tillam® or Ro-Neet®, is a selective, soil-incorporated herbicide used for the control of annual grasses and some broadleaf weeds in sugar beets.

Application Rates and Timing

Field studies indicate that **Pebulate** is applied as a pre-plant incorporated (PPI) treatment. The typical application rates range from 3.4 to 4.0 pounds of active ingredient per acre (lbs a.i./A). [1] Immediate incorporation into the soil is crucial to prevent loss of the herbicide through volatilization.

Weed Control Spectrum

Pebulate is most effective against annual grasses. Its efficacy against broadleaf weeds is generally lower. The following tables summarize the weed control performance of **Pebulate** from various field studies.

Table 1: Efficacy of **Pebulate** (Ro-Neet) Against Specific Weed Species

Weed Species	Application Rate (lbs a.i./A)	% Control (7 DAE[1])	% Control (14 DAE[1])	% Control (28 DAE[1])
Redroot Pigweed	3.4	65	66	-
Redroot Pigweed	4.0	70	78	-
Wild Oat	3.4	43	48	-
Wild Oat	4.0	53	63	-

[1]Days After Emergence.
Data synthesized from "RO-NEET AND EPTAM WEED EFFICACY AND SUGARBEET TOLERANCE".
[2]

Table 2: General Weed Response to **Pebulate** (Ro-Neet)

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Weed Type	Weed Species	Control Rating
Annual Grasses	Barnyardgrass	Good
Crabgrass	Good	
Foxtails (Giant, Green, Yellow)	Good	
Fall Panicum	Good	
Witchgrass	Good	
Annual Broadleaves	Pigweed	Fair
Lambsquarters	Fair	
Nightshade (Black)	Poor	
Ragweed (Common)	Poor	
Smartweed	Fair	
Velvetleaf	Poor	
Wild Mustard	Poor	
Wild Buckwheat	Poor	
Perennials	Field Bindweed	None
Hedge Bindweed	None	
Canada Thistle	None	
Perennial Sowthistle	None	
Quackgrass	Fair	
Yellow Nutsedge	Good	

Rating Scale: G=Good, F=Fair, P=Poor, N=None. Based on a relative comparison of herbicide effectiveness under various conditions.

Impact on Sugar Beets

Crop Injury:

Pebulate application can cause some level of injury to sugar beet seedlings, primarily observed as stunting or reduced growth. This injury is often temporary, with the crop recovering as the season progresses.

Table 3: Sugar Beet Injury from **Pebulate** (Ro-Neet) Application

Application Rate (lbs a.i./A)	% Injury (7 DAE[1])	% Injury (14 DAE[1])	% Injury (28 DAE[1])
3.4	-	-	-
4.0	-	-	-

[1]Days After Emergence. Data synthesized from "RO-NEET AND EPTAM WEED EFFICACY AND SUGARBEET TOLERANCE".[2]

Yield and Quality:

Comprehensive quantitative data from field studies specifically detailing the impact of **Pebulate** on sugar beet root yield and sucrose content is limited in publicly available literature. However, a study on garden beets provides some insight into the potential effects on a closely related crop.

Table 4: Effect of **Pebulate** (Ro-Neet) on Garden Beet Yield (Reference Data)

Treatment	Application Rate (lbs a.i./A)	Beet Yield (Tons/Acre)
Hand-weeded Check	-	18.35
Ro-Neet	Not Specified	~14.68 (approx. 20% lower than control)

Disclaimer: This data is from a study on garden beets and should be considered as a reference only. Actual impact on sugar beet yield may vary.[1]

Experimental Protocols for **Pebulate** Field Studies

This section outlines a standard protocol for conducting field efficacy and crop tolerance trials of **Pebulate** in sugar beets.

Experimental Design

- Trial Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.

- Plot Size: Individual plots should be of a sufficient size to minimize edge effects and allow for representative sampling. A common plot size is 4 rows wide by 25-30 feet long.

- Treatments:

  - Untreated Control (weedy check)

  - Hand-weeded Control

  - **Pebulate** at various application rates (e.g., 3.0, 3.5, 4.0 lbs a.i./A)

  - Standard commercial herbicide program for comparison.

Site Selection and Preparation

- Location: Select a field with a uniform soil type and a known history of consistent weed pressure from target species.

- Soil Analysis: Conduct a baseline soil analysis to determine soil texture, organic matter content, pH, and nutrient levels.

- Seedbed Preparation: Prepare a uniform, firm seedbed suitable for sugar beet establishment.

Herbicide Application and Incorporation

- Application Equipment: Utilize a calibrated plot sprayer (e.g., CO_2-pressurized backpack sprayer) equipped with appropriate nozzles to ensure uniform application.

- Application Timing: Apply **Pebulate** as a pre-plant treatment to the soil surface.

- Incorporation: Immediately incorporate the herbicide into the top 2-3 inches of soil using a power-driven rotary tiller or a double-disking followed by a spike-tooth harrow.

Crop and Weed Assessment

- Crop Injury: Visually assess sugar beet injury at regular intervals (e.g., 7, 14, 28, and 56 days after planting) using a 0-100% scale (0 = no injury, 100 = complete crop death). Note any symptoms such as stunting, chlorosis, or stand reduction.

- Weed Control Efficacy:

  - Identify and count weed species within designated quadrats in each plot at key assessment timings.

  - Visually rate the percent control of each weed species compared to the untreated control plots (0 = no control, 100 = complete control).

- Yield and Quality Analysis:

  - At the end of the growing season, harvest the center two rows of each plot.

  - Record the total root yield (e.g., in tons per acre).

  - Collect a representative subsample of roots from each plot for quality analysis.

  - Analyze the subsample for sucrose content (%) and purity to determine extractable sugar.

Data Analysis

Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments for crop injury, weed control, and yield parameters.

Visualizations

Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid Synthesis

Pebulate is a thiocarbamate herbicide that inhibits the synthesis of very-long-chain fatty acids (VLCFAs). This disruption of lipid biosynthesis is crucial for the formation of plant cuticular waxes and suberin, leading to the death of susceptible weed seedlings.
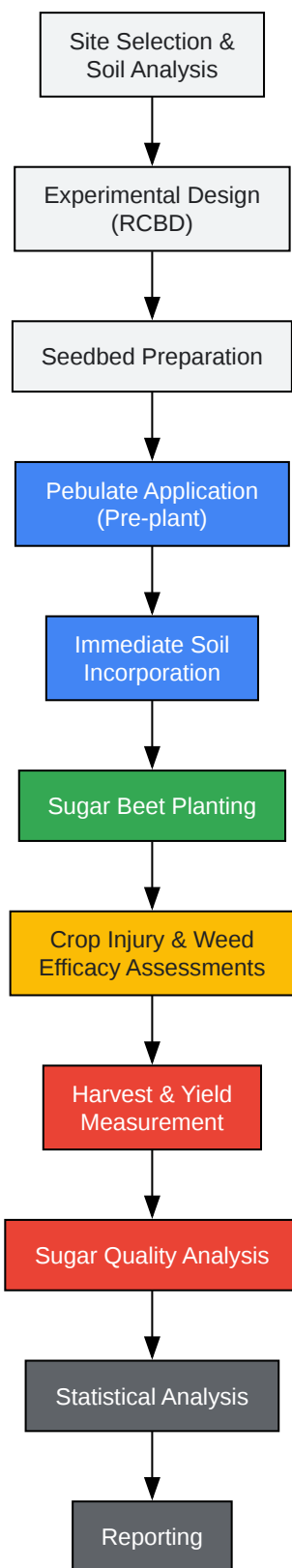
Caption: **Pebulate**'s inhibitory action on VLCFA synthesis.

Experimental Workflow for **Pebulate** Field Trials

The following diagram outlines the key steps in conducting a field study to evaluate the performance of **Pebulate** in sugar beets.

Caption: Workflow for **Pebulate** herbicide field trials.

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References

- 1. lubbock.tamu.edu [lubbock.tamu.edu]

- 2. sbreb.org [sbreb.org]

- To cite this document: BenchChem. [Application Notes and Protocols for Pebulate Use in Sugar Beet Field Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075496#field-studies-on-pebulate-performance-in-sugar-beets]

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